

# An In-Depth Technical Guide to 1-Dimethylamino-2-propanol and its Synonyms

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## Compound of Interest

Compound Name: *1-Dimethylamino-2-propanol*

Cat. No.: *B140979*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-dimethylamino-2-propanol**, a versatile amino alcohol with significant applications in the pharmaceutical and chemical industries. This document details its chemical synonyms, physicochemical properties, relevant experimental protocols, and its role in immunomodulatory signaling pathways, particularly as a constituent of the drug Inosine Pranobex.

## Chemical Synonyms and Identifiers

**1-Dimethylamino-2-propanol** is known by a variety of names in scientific literature and commercial contexts. A comprehensive list of its synonyms and chemical identifiers is provided in Table 1 for clear identification and cross-referencing.

Table 1: Synonyms and Identifiers for 1-Dimethylamino-2-propanol

IUPAC Name	1-(dimethylamino)propan-2-ol[1]
Common Synonyms	Dimepranol[1][2][3][4]
Dimethylisopropanolamine[1][2][3]	
N,N-Dimethylisopropanolamine[1]	
Dimethyl(2-hydroxypropyl)amine[1]	
2-Propanol, 1-(dimethylamino)-[1]	
N,N-Dimethyl-2-hydroxypropylamine[1]	
2-(Dimethylamino)-1-methylethanol[1]	
Chiral Variants	(S)-(+)-1-Dimethylamino-2-propanol[5]
(R)-(-)-1-Dimethylamino-2-propanol	
Trade Names	A component of Inosine Pranobex (Isoprinosine)[6]
CAS Number	108-16-7[1][2][3][4]
EC Number	203-556-4[1]
PubChem CID	37511[1][4]
UNII	OX17195H4T[1][4]

## Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic properties of **1-dimethylamino-2-propanol** is presented in Table 2. This data is essential for its handling, characterization, and application in experimental settings.

Table 2: Physicochemical and Spectroscopic Properties of 1-Dimethylamino-2-propanol

Molecular Formula	C5H13NO[1]
Molecular Weight	103.16 g/mol [1]
Appearance	Colorless to light yellow liquid[4]
Boiling Point	121-127 °C[4]
Melting Point	-40 °C[4]
Density	0.837 g/mL at 25 °C
Vapor Pressure	8 mmHg at 20 °C
Solubility	Miscible in water[4]
Refractive Index	n20/D 1.419
Flash Point	26 °C
<sup>1</sup> H NMR Spectroscopy	Data available in public databases such as SpectraBase.
<sup>13</sup> C NMR Spectroscopy	Data available in public databases such as ChemicalBook.[7]
Infrared (IR) Spectroscopy	IR spectra are available in the NIST Chemistry WebBook.[8]
Mass Spectrometry (MS)	Electron ionization mass spectra can be found in the NIST Chemistry WebBook.[9]

## Experimental Protocols

This section outlines key experimental procedures involving **1-dimethylamino-2-propanol**, including its synthesis and analytical determination.

### Synthesis of 1-Dimethylamino-2-propanol

A common industrial method for the synthesis of **1-dimethylamino-2-propanol** is the reaction of propylene oxide with dimethylamine.

Reaction Scheme:

General Procedure:

This reaction is typically carried out in a closed system under controlled temperature and pressure. Propylene oxide is added gradually to a solution of dimethylamine in a suitable solvent, or neat. The reaction is exothermic and requires careful temperature management. After the reaction is complete, the product is purified by distillation.

Another documented synthetic route involves the reaction of 2-amino-2-methyl-1-propanol with formaldehyde in the presence of formic acid (a variation of the Eschweiler-Clarke reaction).

## Analytical Protocol: Determination by Gas Chromatography (NIOSH Method 2561)

This method is suitable for the simultaneous analysis of **1-dimethylamino-2-propanol** and 2-(dimethylamino)ethanol in air samples.

Sample Collection:

- Sampler: XAD-7 sorbent tube (60 mg front section, 30 mg back section).
- Flow Rate: 0.02 to 0.1 L/min.
- Sample Volume: 10 to 24 L.
- Shipment: Samples should be kept cold during shipment.

Sample Preparation:

- Transfer the front and back sections of the sorbent tube to separate vials.
- Add 1.0 mL of methanol to each vial.
- Cap the vials and agitate occasionally for 60 minutes.

### Gas Chromatography (GC) Conditions:

- Column: 30-m x 0.25-mm ID fused silica capillary column with a 1.0- $\mu$ m film of dimethylpolysiloxane (e.g., DB-1).
- Carrier Gas: Helium at 1-2 mL/min.
- Injection Volume: 1  $\mu$ L.
- Temperatures:
  - Injector: 250 °C
  - Detector (FID): 300 °C
  - Oven: 70 °C for 6 min, then ramp to 200 °C at 15 °C/min, hold for 4 min.

### Calibration and Quantification:

- Prepare a series of calibration standards of **1-dimethylamino-2-propanol** in methanol.
- Analyze the standards under the same GC conditions as the samples.
- Construct a calibration curve by plotting the peak area versus the concentration of the analyte.
- Determine the concentration of **1-dimethylamino-2-propanol** in the samples by comparing their peak areas to the calibration curve.

## Signaling Pathways and Mechanism of Action

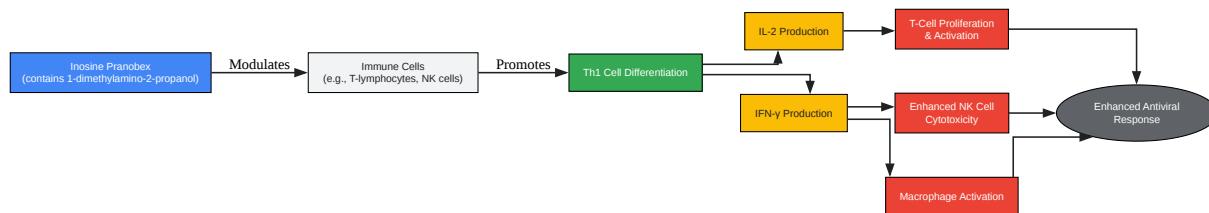
**1-Dimethylamino-2-propanol** is a key component of the immunomodulatory drug Inosine Pranobex (also known as Isoprinosine), where it is present as a salt with p-acetamidobenzoic acid.<sup>[6]</sup> The biological activity of Inosine Pranobex is attributed to its ability to modulate the host's immune response.

The proposed mechanism of action of Inosine Pranobex involves the potentiation of both cell-mediated and humoral immunity. It has been shown to enhance the proliferation and

differentiation of T-lymphocytes, increase the cytotoxic activity of Natural Killer (NK) cells, and modulate the production of cytokines.

Specifically, Inosine Pranobex promotes a Th1-type immune response, characterized by an increase in the production of pro-inflammatory cytokines such as Interleukin-2 (IL-2) and Interferon-gamma (IFN- $\gamma$ ).<sup>[6]</sup> IL-2 is a critical cytokine for the proliferation and activation of T-cells, while IFN- $\gamma$  plays a key role in activating macrophages and NK cells, enhancing their ability to clear viral infections.

The following diagram illustrates the proposed signaling pathway of Inosine Pranobex in modulating the immune response.



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Caption: Proposed immunomodulatory pathway of Inosine Pranobex.

This guide serves as a foundational resource for professionals engaged in research and development involving **1-dimethylamino-2-propanol**. The provided data and protocols are intended to facilitate further investigation and application of this important chemical compound.

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